

preparing stable stock solutions of THZ-P1-2

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Compound of Interest

Compound Name: THZ-P1-2

Cat. No.: B2764904

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Technical Support Center: THZ-P1-2

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation of stable stock solutions of **THZ-P1-2**, a selective and potent PI5P4K inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **THZ-P1-2**?

A1: The recommended solvent for preparing a high-concentration stock solution of **THZ-P1-2** for in vitro experiments is dimethyl sulfoxide (DMSO).^[1]^[2] It is crucial to use fresh, anhydrous DMSO as it is hygroscopic and absorbed moisture can reduce the solubility of the compound.
^[2]

Q2: What is the maximum solubility of **THZ-P1-2** in DMSO?

A2: The maximum solubility of **THZ-P1-2** in DMSO is approximately 80 mg/mL (150.49 mM).^[3] However, for practical laboratory use, preparing stock solutions at concentrations such as 10 mM or 25 mM is common.^[4]

Q3: How should I store the solid compound and the DMSO stock solution of **THZ-P1-2**?

A3: Proper storage is critical to maintain the stability and integrity of **THZ-P1-2**. The solid powder should be stored at -20°C for long-term storage (up to 3 years), protected from light.^[2]

DMSO stock solutions should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles and stored at -80°C for up to 1 year or -20°C for up to 1 month.[3]

Q4: Can I dissolve **THZ-P1-2** directly in aqueous buffers like PBS?

A4: No, **THZ-P1-2** is insoluble in water and aqueous buffers such as PBS.[2] A concentrated stock solution must first be prepared in DMSO. This stock can then be further diluted into your aqueous experimental medium, ensuring the final DMSO concentration is not detrimental to your cells (typically <0.5%).

Q5: My **THZ-P1-2** solution in DMSO appears to have precipitated after thawing. What should I do?

A5: Precipitation upon thawing can occur if the solubility limit is exceeded at lower temperatures. Gently warm the solution in a 37°C water bath for a few minutes and vortex or sonicate until the precipitate is fully redissolved. To prevent this, consider storing your stock solution at a slightly lower concentration and always ensure it is completely dissolved before use.

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Difficulty Dissolving THZ-P1-2 Powder in DMSO	1. Insufficient mixing. 2. Low-quality or hydrated DMSO. 3. Compound has not fully equilibrated to room temperature, causing condensation.	1. Vortex the solution for several minutes. If necessary, use sonication to aid dissolution.[3] 2. Use fresh, high-purity, anhydrous DMSO. [2] 3. Allow the vial to sit at room temperature for 15-20 minutes before opening.
Precipitation in Aqueous Medium After Dilution from DMSO Stock	1. The compound's solubility limit in the aqueous medium has been exceeded. 2. Rapid addition of the DMSO stock to the aqueous medium.	1. Perform serial dilutions of the DMSO stock in the aqueous medium. Ensure the final DMSO concentration is as low as possible while maintaining solubility. 2. Add the DMSO stock dropwise to the aqueous medium while gently vortexing.
Inconsistent Experimental Results	1. Degradation of THZ-P1-2 in the stock solution due to improper storage. 2. Repeated freeze-thaw cycles of the stock solution. 3. Inaccurate concentration of the stock solution.	1. Prepare a fresh stock solution from the solid compound. 2. Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles. 3. Ensure the solid compound was accurately weighed and completely dissolved.
Color Change in Stock Solution	1. Chemical degradation or oxidation of the compound. 2. Exposure to light.	1. Discard the solution and prepare a fresh stock. 2. Store stock solutions in amber vials or wrap them in foil to protect from light.[5]

Quantitative Data Summary

Solubility of THZ-P1-2

Solvent	Maximum Solubility	Molar Concentration	Notes
DMSO	80 mg/mL[3]	150.49 mM[3]	Sonication is recommended. Use fresh, anhydrous DMSO.[2][3]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	3.3 mg/mL[3]	6.21 mM[3]	For in vivo formulations. Sonication is recommended.[3]
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL[5]	≥ 4.70 mM[5]	For in vivo formulations.[5]

Storage and Stability of THZ-P1-2

Form	Storage Temperature	Duration	Important Considerations
Solid (Powder)	-20°C	Up to 3 years[2][3]	Protect from direct sunlight and store at a low temperature.[3]
Stock Solution (in DMSO)	-80°C	Up to 1 year[3]	Aliquot into single-use vials to avoid repeated freeze-thaw cycles.
Stock Solution (in DMSO)	-20°C	Up to 1 month[5]	Protect from light.[5]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of THZ-P1-2 in DMSO

Materials:

- **THZ-P1-2** solid powder (Molecular Weight: 531.61 g/mol)

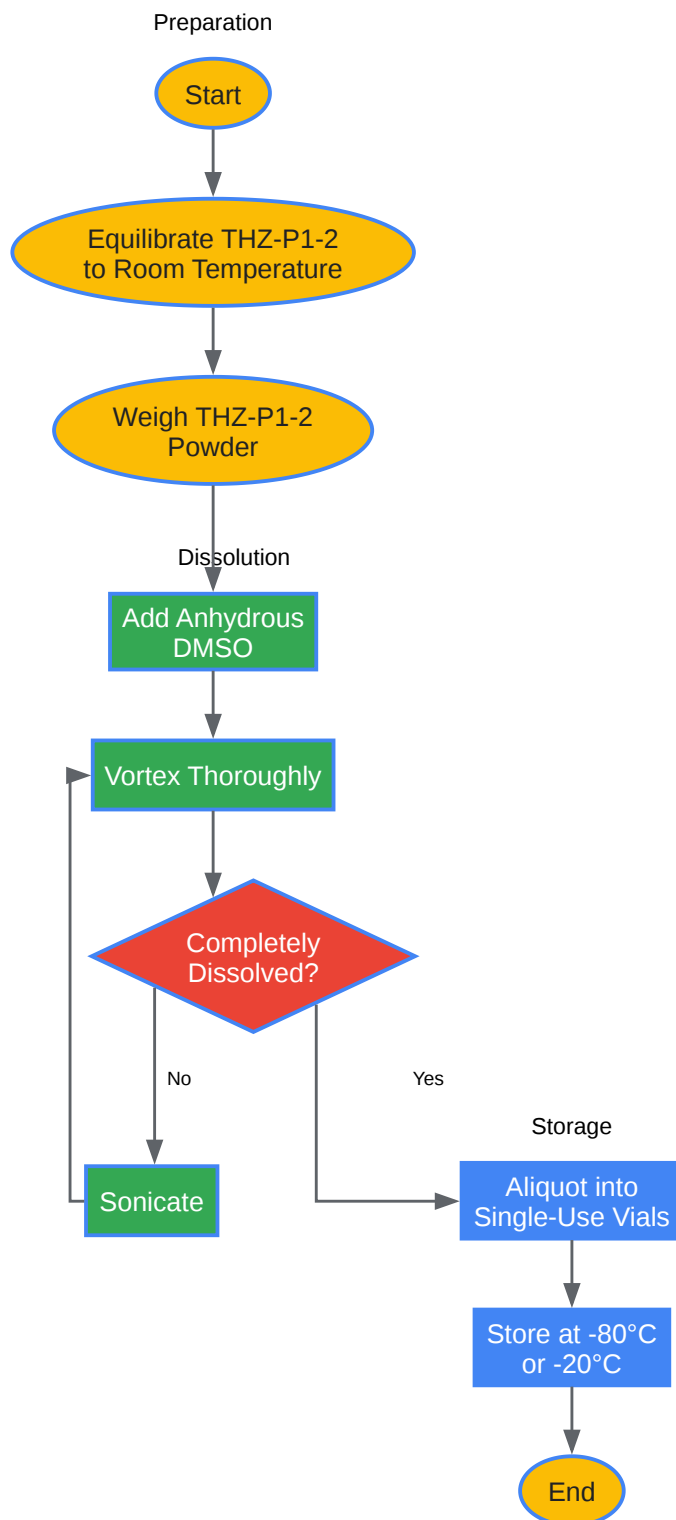
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional)

Procedure:

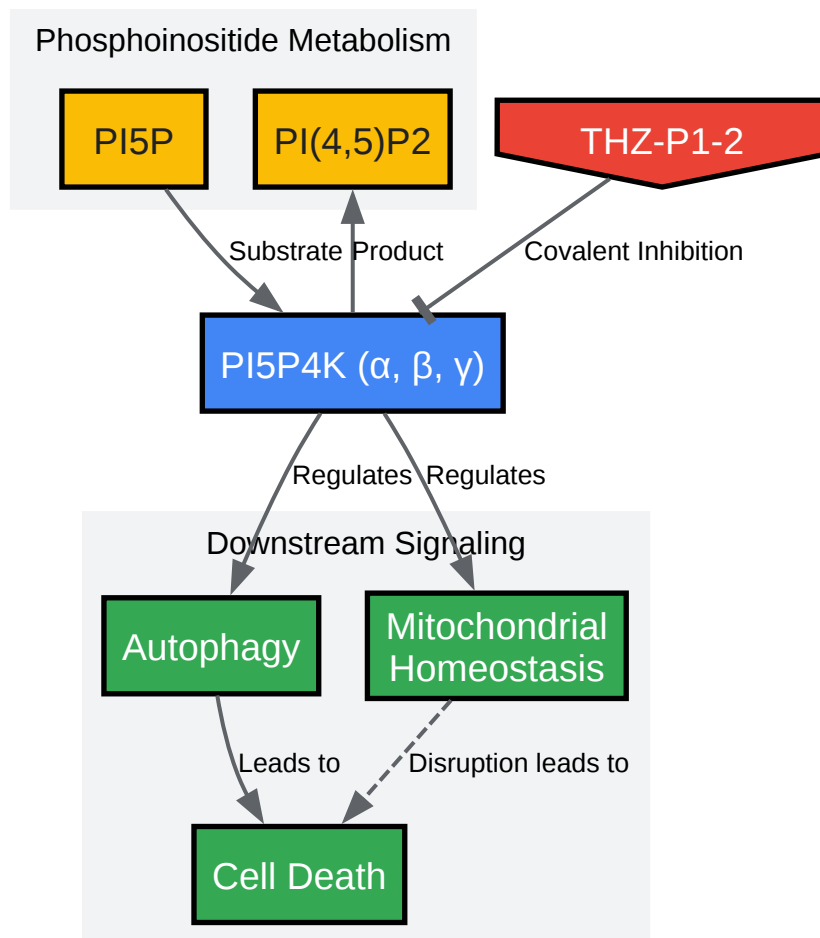
- **Equilibrate:** Allow the vial containing solid **THZ-P1-2** to equilibrate to room temperature for 15-20 minutes before opening to prevent moisture condensation.
- **Weighing:** Accurately weigh the desired amount of **THZ-P1-2** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 5.316 mg of **THZ-P1-2**.
- **Dissolving:** Add the appropriate volume of anhydrous DMSO to the vial containing the **THZ-P1-2** powder. For a 10 mM solution with 5.316 mg of **THZ-P1-2**, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly for several minutes until the solid is completely dissolved. A clear, yellow solution should be obtained.^[3]
- **Sonication (if necessary):** If the compound does not fully dissolve with vortexing, place the vial in a sonicator bath for 5-10 minutes.
- **Aliquoting:** Dispense the stock solution into smaller, single-use, light-protected (amber) vials.
- **Storage:** Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Visualizations

Experimental Workflow: Preparing THZ-P1-2 Stock Solution

[Click to download full resolution via product page](#)Caption: Workflow for preparing a stable stock solution of **THZ-P1-2**.

THZ-P1-2 Mechanism of Action



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Caption: **THZ-P1-2** inhibits PI5P4K, disrupting autophagy and mitochondrial homeostasis.

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